

Technical Support Center: Troubleshooting Solubility of MTT (CAS 39689-04-8)

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Compound of Interest

Compound Name: 5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde

Cat. No.: B1352768

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This technical support center provides guidance for researchers, scientists, and drug development professionals encountering solubility issues with 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), a reagent commonly used in cell viability and cytotoxicity assays.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of MTT?

A1: MTT is a water-soluble tetrazolium salt. Its solubility varies depending on the solvent. It is soluble in water, ethanol, and buffered salt solutions like PBS, as well as cell culture media.[\[1\]](#) [\[2\]](#)[\[3\]](#)

Q2: I am having trouble dissolving MTT powder. What are the recommended solvents and concentrations for a stock solution?

A2: For a stock solution, it is recommended to dissolve MTT in Phosphate Buffered Saline (PBS) at a concentration of 5 mg/mL.[\[2\]](#)[\[3\]](#)[\[4\]](#) Alternatively, it can be dissolved in water at up to 10 mg/mL or ethanol at 20 mg/mL.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) To aid dissolution, vortexing or sonication can be used.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also recommended to filter-sterilize the MTT solution after preparation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Q3: My MTT solution appears cloudy or has precipitates. What could be the cause?

A3: Cloudiness or precipitation in your MTT solution can be due to several factors:

- Low-quality water: Ensure you are using high-purity, sterile water or PBS.
- Contamination: The solution may be contaminated with bacteria or fungi. Always filter-sterilize the solution after dissolving the MTT powder.[2][4]
- Improper storage: MTT solutions should be stored protected from light.[4] For long-term storage, it is recommended to store it at -20°C, where it is stable for at least six months.[1][2] [3] Avoid repeated freeze-thaw cycles. For frequent use, it can be stored at 4°C for a few days.[4][5]

Q4: The formazan crystals produced in my assay are not dissolving completely. What can I do?

A4: Incomplete dissolution of formazan crystals is a common issue. Here are some troubleshooting steps:

- Choice of Solubilizing Agent: Dimethyl sulfoxide (DMSO) is a common and effective solvent for formazan crystals.[6][7] Other options include a solution of 4 mM HCl and 0.1% NP40 in isopropanol, or a solution containing sodium dodecyl sulfate (SDS).[1][2][4]
- Thorough Mixing: Ensure vigorous mixing after adding the solubilizing agent. This can be done by shaking on an orbital shaker for at least 15 minutes or by gently pipetting up and down.[1][2]
- Incubation Time: Allow sufficient time for the formazan to dissolve completely. This can take several hours at 37°C.[8]
- Cell Debris: A large amount of cell debris can interfere with formazan solubilization. Ensure your cells are properly washed before adding the solubilizing agent.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
MTT powder does not dissolve completely.	Insufficient mixing or inappropriate solvent.	Use recommended solvents such as PBS (5 mg/mL), water (10 mg/mL), or ethanol (20 mg/mL). [1] [2] [3] [5] Aid dissolution by vortexing or sonication. [1] [2] [3]
MTT stock solution is cloudy.	Contamination or poor solvent quality.	Use sterile, high-purity water or PBS. Filter-sterilize the solution after preparation. [1] [2] [4]
Inconsistent absorbance readings.	Incomplete formazan dissolution or interference from phenol red in the medium.	Ensure complete dissolution of formazan crystals by thorough mixing and using an appropriate solvent like DMSO. [1] [2] Use a culture medium without phenol red or perform a background subtraction. [1] [2]
Low signal or weak color development.	Insufficient number of viable cells or incorrect incubation time.	Optimize cell seeding density and ensure cells are in the logarithmic growth phase. Incubate with MTT for 1-4 hours. [4] [8]
High background absorbance.	Contamination of reagents or interference from serum in the medium.	Use sterile reagents and perform the assay in serum-free medium during the MTT incubation step. [1] [2]

Quantitative Data Summary

Table 1: Solubility of MTT in Various Solvents

Solvent	Reported Solubility
Water	10 mg/mL [1][2][3][5]
Ethanol	20 mg/mL [1][2][3][5]
Phosphate Buffered Saline (PBS)	5 mg/mL (recommended for stock solutions) [1][2][3][4][5]
Cell Culture Media	5 mg/mL [1][2][3]

Experimental Protocols

Protocol 1: Preparation of MTT Stock Solution

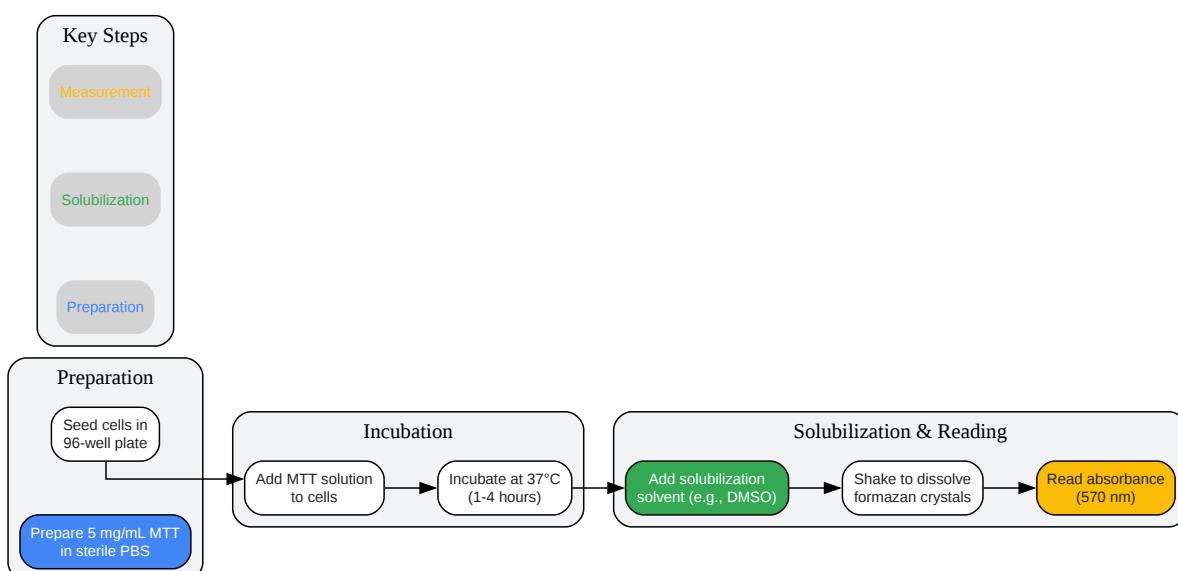
- Weigh out the desired amount of MTT powder in a sterile conical tube.
- Add the appropriate volume of sterile PBS (pH 7.4) to achieve a final concentration of 5 mg/mL. [2][4]
- Vortex or sonicate the solution until the MTT is completely dissolved. [1][2][3]
- Filter-sterilize the solution using a 0.2 µm syringe filter into a new sterile, light-protected container. [4]
- Aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for long-term storage. [1][2][3]

Protocol 2: MTT Cell Viability Assay

- Seed cells in a 96-well plate and culture until they reach the desired confluence.
- Remove the culture medium.
- Add 100 µL of fresh, serum-free medium and 10 µL of the 5 mg/mL MTT stock solution to each well. [8]
- Incubate the plate at 37°C for 1 to 4 hours. [4][8]
- After incubation, carefully remove the medium containing MTT.

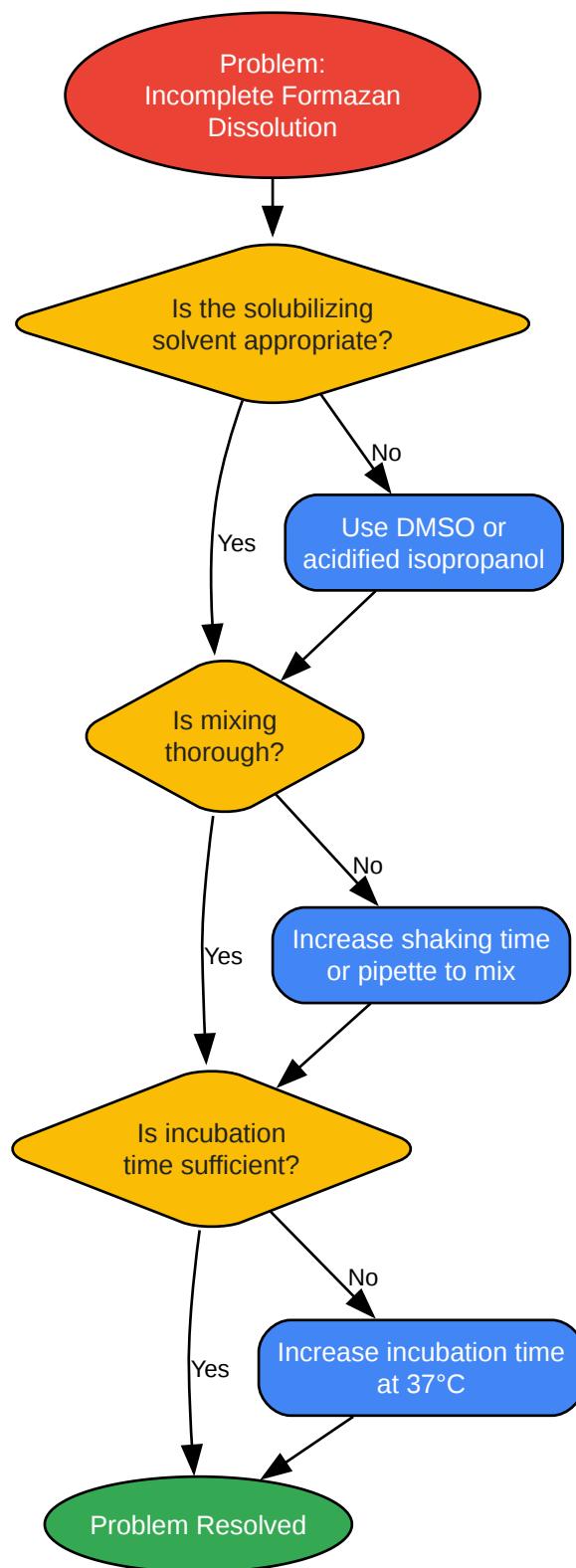
- Add 100-150 μ L of a solubilization solution (e.g., DMSO or 0.04 M HCl in isopropanol) to each well.[1]
- Place the plate on an orbital shaker for at least 15 minutes to ensure all formazan crystals are dissolved.[1][2]
- Read the absorbance at a wavelength between 540 and 590 nm using a microplate reader. [1][2][6]

Visualizations



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Caption: Workflow for a typical MTT cell viability assay.



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Caption: Troubleshooting logic for incomplete formazan dissolution.

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